

Application Notes and Protocols for the 10-1074 Antibody

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Compound of Interest

Compound Name: ST1074

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines and protocols for the use of the 10-1074 antibody, a potent broadly neutralizing antibody (bNAb) against the Human Immunodeficiency Virus Type 1 (HIV-1).

Introduction

The 10-1074 antibody is a recombinant human IgG1 lambda monoclonal antibody that targets the V3 glycan supersite on the HIV-1 envelope glycoprotein gp120.^{[1][2]} It is a next-generation bNAb with potent neutralizing activity against a wide array of HIV-1 strains.^[1] The 10-1074 antibody is currently under investigation for both the prevention and treatment of HIV-1 infection.^[1]

Antibody Characteristics:

Characteristic	Description
Target	V3 glycan supersite on HIV-1 envelope glycoprotein gp120
Isotype	Human IgG1 λ
Source	Cloned from a single memory B cell of an HIV-1 infected individual
Mechanism of Action	Neutralizes HIV-1 by binding to the envelope spike, inhibiting viral entry into host cells. It can also mediate effector functions such as antibody-dependent cellular cytotoxicity (ADCC).[1]

Handling and Storage

Proper handling and storage of the 10-1074 antibody are crucial to maintain its activity and ensure experimental reproducibility.

- Storage:
 - Short-term (up to 1 month): Store at 2-8°C.
 - Long-term (up to 1 year): Aliquot to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.
- Aliquoting: Aliquot the antibody into single-use volumes to minimize degradation from repeated freeze-thaw cycles.
- Dilution: For working solutions, dilute the antibody in a buffer recommended for the specific application (e.g., PBS or cell culture medium).
- Stability: Avoid prolonged exposure to room temperature.

Data Presentation

Neutralization Activity

The 10-1074 antibody has demonstrated potent neutralizing activity against a broad range of HIV-1 pseudoviruses. The half-maximal inhibitory concentration (IC50) values vary depending on the viral strain.

HIV-1 Strain	Clade	IC50 (µg/mL)	Reference
BG505_T332N	A	0.015	[3]
Q23_17	A	0.005	[3]
AC10_29	A	0.001	[3]
BJOX2000	B	< 0.01	[4]
CE0217	C	< 0.01	[4]
X1632	B	< 0.01	[4]
25710	A/E	< 0.01	[4]
TRO.11	B	-	[5]
BF520	A	-	[5]

Note: IC50 values can vary between assays and laboratories. This table provides a representative sample of the antibody's potency.

Binding Affinity

The binding affinity of the 10-1074 antibody to the HIV-1 envelope glycoprotein gp120 has been characterized using methods such as Surface Plasmon Resonance (SPR). The dissociation constant (Kd) is a measure of this affinity.

Antigen	Apparent Kd (nM)	Reference
YU-2 gp120	~1	[6]
YU-2 gp140	~1	[6]
CN54 rgp120	-	[7]
JRFL rgp120	0.86	[7]

Note: Binding affinities can be influenced by the specific gp120 variant and the experimental conditions.

Experimental Protocols

TZM-bl Neutralization Assay

This assay measures the ability of the 10-1074 antibody to neutralize HIV-1 pseudoviruses by quantifying the reduction in luciferase reporter gene expression in TZM-bl cells.

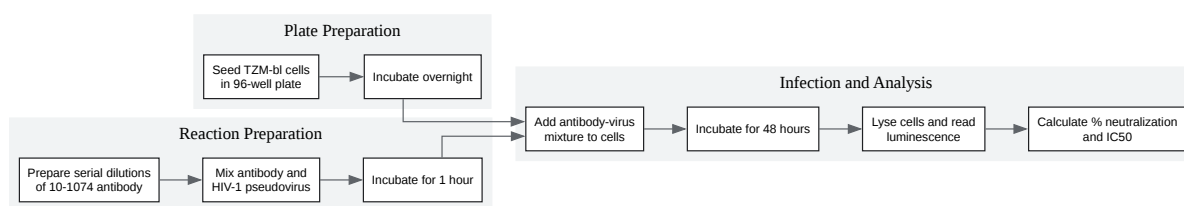
Materials:

- TZM-bl cells
- HIV-1 pseudoviruses
- 10-1074 antibody
- Complete growth medium (DMEM, 10% FBS, penicillin-streptomycin)
- DEAE-Dextran
- Luciferase assay reagent
- 96-well cell culture plates (white, solid-bottom for luminescence reading)
- Luminometer

Protocol:

- **Cell Seeding:** Seed TZM-bl cells in a 96-well plate at a density of 1×10^4 cells per well in 100 μ L of complete growth medium. Incubate overnight at 37°C, 5% CO₂.
- **Antibody Dilution:** Prepare serial dilutions of the 10-1074 antibody in complete growth medium.
- **Neutralization Reaction:** In a separate 96-well plate, mix 50 μ L of the diluted antibody with 50 μ L of HIV-1 pseudovirus (pre-titered to yield a desired level of luciferase activity). Incubate for 1 hour at 37°C.

- **Infection:** Remove the medium from the TZM-bl cells and add 100 μ L of the antibody-virus mixture to each well. Include wells with virus only (positive control) and cells only (background control).
- **Incubation:** Incubate the plates for 48 hours at 37°C, 5% CO₂.
- **Lysis and Luminescence Reading:** After incubation, remove the supernatant and lyse the cells using a luciferase assay reagent according to the manufacturer's instructions. Measure the luminescence using a luminometer.
- **Data Analysis:** Calculate the percent neutralization for each antibody concentration by subtracting the background luminescence and normalizing to the positive control. Determine the IC₅₀ value, which is the antibody concentration that results in a 50% reduction in luciferase activity.



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Workflow for the TZM-bl Neutralization Assay.

Enzyme-Linked Immunosorbent Assay (ELISA)

This protocol describes a sandwich ELISA to detect the binding of the 10-1074 antibody to recombinant HIV-1 gp120.

Materials:

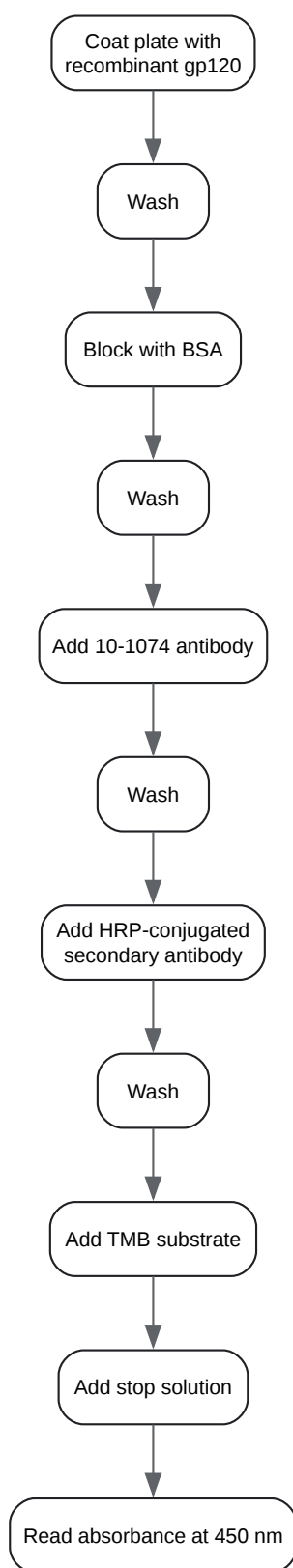
- Recombinant HIV-1 gp120

- 10-1074 antibody
- HRP-conjugated anti-human IgG secondary antibody
- Coating buffer (e.g., carbonate-bicarbonate buffer, pH 9.6)
- Blocking buffer (e.g., PBS with 1% BSA)
- Wash buffer (e.g., PBS with 0.05% Tween-20)
- TMB substrate
- Stop solution (e.g., 2N H₂SO₄)
- 96-well ELISA plates
- Plate reader

Protocol:

- Coating: Coat the wells of a 96-well ELISA plate with 100 µL of recombinant gp120 (1-5 µg/mL in coating buffer). Incubate overnight at 4°C.
- Washing: Wash the plate three times with wash buffer.
- Blocking: Block the wells with 200 µL of blocking buffer for 1-2 hours at room temperature.
- Washing: Wash the plate three times with wash buffer.
- Primary Antibody Incubation: Add 100 µL of diluted 10-1074 antibody to the wells. Incubate for 1-2 hours at room temperature.
- Washing: Wash the plate five times with wash buffer.
- Secondary Antibody Incubation: Add 100 µL of HRP-conjugated anti-human IgG secondary antibody (diluted in blocking buffer) to each well. Incubate for 1 hour at room temperature.
- Washing: Wash the plate five times with wash buffer.

- Substrate Development: Add 100 μ L of TMB substrate to each well and incubate in the dark until a blue color develops (typically 15-30 minutes).
- Stopping the Reaction: Add 50 μ L of stop solution to each well. The color will change from blue to yellow.
- Reading: Read the absorbance at 450 nm using a plate reader.



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Workflow for gp120 ELISA using 10-1074 antibody.

Western Blot

This protocol outlines the use of the 10-1074 antibody to detect HIV-1 gp120 in a Western blot.

Materials:

- Cell lysates or viral lysates containing gp120
- SDS-PAGE gels
- PVDF or nitrocellulose membrane
- Transfer buffer
- Blocking buffer (e.g., 5% non-fat milk in TBST)
- 10-1074 antibody
- HRP-conjugated anti-human IgG secondary antibody
- TBST (Tris-buffered saline with 0.1% Tween-20)
- Chemiluminescent substrate
- Imaging system

Protocol:

- **Sample Preparation:** Prepare protein samples by mixing with Laemmli sample buffer and heating at 95-100°C for 5-10 minutes.
- **SDS-PAGE:** Separate the proteins by size using SDS-polyacrylamide gel electrophoresis.
- **Transfer:** Transfer the separated proteins from the gel to a PVDF or nitrocellulose membrane.
- **Blocking:** Block the membrane with blocking buffer for 1 hour at room temperature or overnight at 4°C.

- **Primary Antibody Incubation:** Incubate the membrane with the 10-1074 antibody (diluted in blocking buffer) for 1-2 hours at room temperature or overnight at 4°C.
- **Washing:** Wash the membrane three times for 5-10 minutes each with TBST.
- **Secondary Antibody Incubation:** Incubate the membrane with HRP-conjugated anti-human IgG secondary antibody (diluted in blocking buffer) for 1 hour at room temperature.
- **Washing:** Wash the membrane three times for 10 minutes each with TBST.
- **Detection:** Incubate the membrane with a chemiluminescent substrate according to the manufacturer's instructions.
- **Imaging:** Capture the chemiluminescent signal using an imaging system.

Flow Cytometry

This protocol describes the use of the 10-1074 antibody to detect surface expression of HIV-1 Env on infected cells.

Materials:

- HIV-1 infected cells
- Uninfected control cells
- 10-1074 antibody
- Fluorochrome-conjugated anti-human IgG secondary antibody
- FACS buffer (e.g., PBS with 2% FBS)
- Fixable viability dye
- Flow cytometer

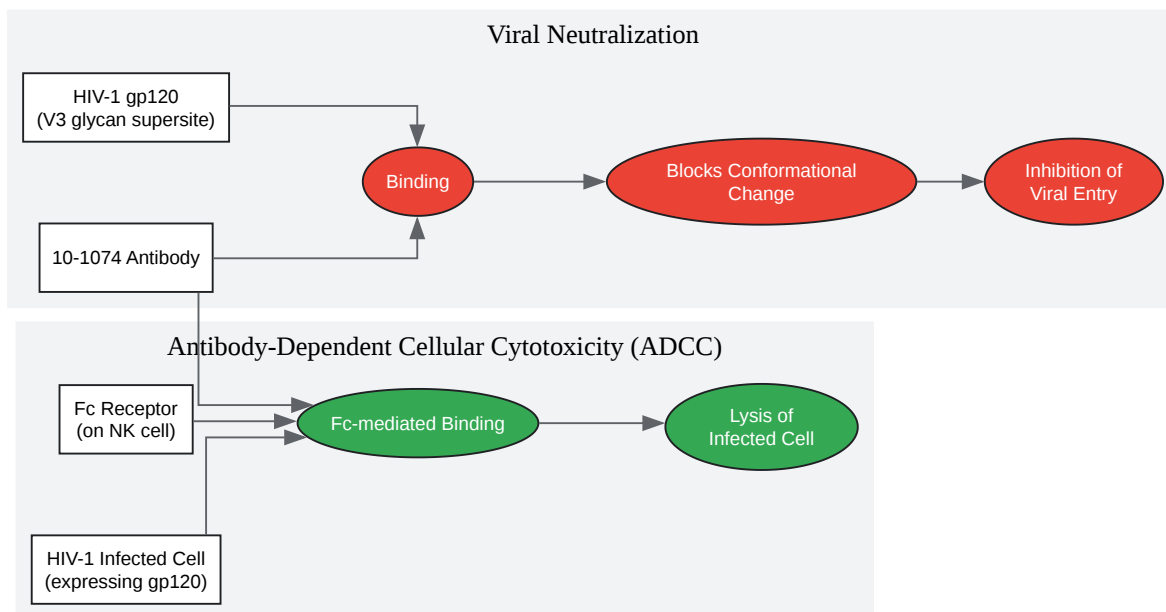
Protocol:

- **Cell Preparation:** Harvest and wash the infected and control cells with FACS buffer.

- **Viability Staining:** Stain the cells with a fixable viability dye to exclude dead cells from the analysis.
- **Primary Antibody Staining:** Incubate the cells with the 10-1074 antibody (diluted in FACS buffer) for 30-60 minutes on ice, protected from light.
- **Washing:** Wash the cells twice with FACS buffer.
- **Secondary Antibody Staining:** Incubate the cells with a fluorochrome-conjugated anti-human IgG secondary antibody for 30 minutes on ice, protected from light.
- **Washing:** Wash the cells twice with FACS buffer.
- **Fixation (Optional):** Fix the cells with a suitable fixative (e.g., 1-4% paraformaldehyde).
- **Data Acquisition:** Acquire the data on a flow cytometer.
- **Data Analysis:** Analyze the data using appropriate software, gating on live, single cells to determine the percentage of Env-positive cells and the mean fluorescence intensity.

Signaling Pathways and Mechanism of Action

The primary mechanism of action of the 10-1074 antibody is the neutralization of HIV-1. By binding to the V3 glycan supersite on gp120, it sterically hinders the conformational changes required for the virus to engage with the host cell co-receptors (CCR5 or CXCR4), thereby blocking viral entry. In addition to direct neutralization, the Fc region of the 10-1074 antibody can engage with Fc receptors on immune cells, such as Natural Killer (NK) cells, leading to Antibody-Dependent Cellular Cytotoxicity (ADCC) of infected cells.



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Mechanism of action of the 10-1074 antibody.

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